biological function of 7beta,25-dihydroxycholesterol in immune response

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Compound of Interest

Compound Name:	*7beta,25-Dihydroxycholesterol*
CAS No.:	*64907-21-7*
Cat. No.:	*B3044072*

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The Biological Function of 7

,25-Dihydroxycholesterol in Immune Response[1][2][3][4][5][6][7]

Executive Summary

7

,25-dihydroxycholesterol (7

,25-HC) is a bioactive oxysterol and a stereoisomer of the canonical immune modulator 7

,25-dihydroxycholesterol (7

,25-HC). While 7

,25-HC is the primary, high-potency ligand for the G protein-coupled receptor EBI2 (GPR183), 7

,25-HC represents a distinct metabolic node. It is synthesized through a non-canonical pathway involving the reduction of 7-oxo-25-hydroxycholesterol by 11

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-hydroxysteroid dehydrogenase type 1 (HSD11B1).

This oxysterol functions at the intersection of immune surveillance and tissue repair. It retains the ability to activate EBI2, driving immune cell chemotaxis, but also acts as a ligand for the Smoothened (Smo) receptor, triggering Hedgehog signaling. This dual functionality suggests 7

,25-HC plays a specialized role in oxidative stress conditions where its precursor, 7-ketocholesterol, is abundant.

Biosynthesis and Enzymatic Regulation[2][3][4][8]

Unlike the constitutive production of 7

,25-HC via CYP7B1, the synthesis of 7

,25-HC is tightly regulated by the redox state of the cell and the expression of glucocorticoid-metabolizing enzymes.

The HSD11B1 "Redox Switch"

The production of 7

,25-HC relies on the enzymatic conversion of 7-oxo-25-hydroxycholesterol (7-oxo-25-HC). This precursor is often generated under conditions of oxidative stress or via the hydroxylation of 7-ketocholesterol by Cholesterol 25-hydroxylase (CH25H).

- Enzyme: 11

  -Hydroxysteroid Dehydrogenase Type 1 (HSD11B1).[7][8][9]

- Reaction: Stereospecific reduction of the 7-oxo group to a 7

  -hydroxyl group.[7][9]

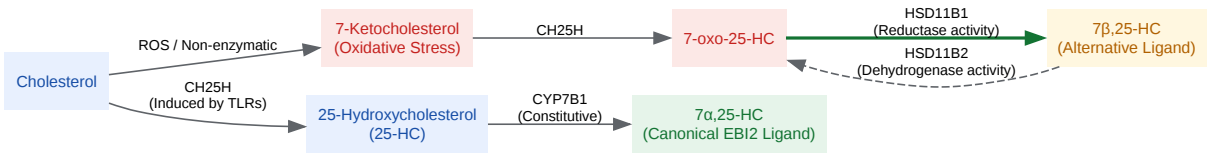
- Reversibility: HSD11B2 can oxidize 7

  ,25-HC back to 7-oxo-25-HC, creating a regulatory loop similar to the cortisol-cortisone shuttle.

Comparative Biosynthetic Pathways

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The following diagram illustrates the divergence between the canonical (Alpha) and stress-responsive (Beta) pathways.



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Figure 1: Divergent biosynthetic pathways of 7

,25-HC and 7

,25-HC. The Beta isomer is linked to oxidative stress precursors and HSD11B1 activity.

Molecular Mechanism of Action

7

,25-HC exhibits pleiotropic signaling capabilities, engaging two distinct receptor systems: EBI2 (GPR183) and Smoothened (Smo).

EBI2 (GPR183) Activation

The Epstein-Barr virus-induced gene 2 (EBI2) receptor is a critical chemotactic GPCR expressed on B cells, T follicular helper (Tfh) cells, and dendritic cells.[5][10][11]

- Binding: 7

  ,25-HC binds to EBI2, though with different affinity kinetics compared to the 7

  isomer.

- Downstream Signaling: Activation triggers G

  i coupling, leading to inhibition of cAMP production and induction of calcium flux.

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- Functional Outcome: Drives immune cell migration toward interfollicular regions in the spleen and lymph nodes.

Hedgehog Signaling (Smoothened)

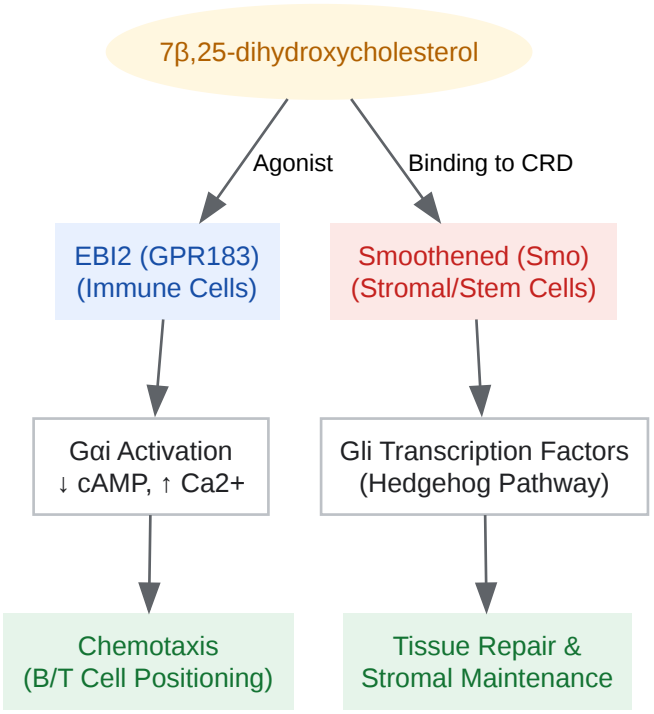
Distinct from the 7

isomer, 7

,25-HC has been identified as a modulator of the Hedgehog (Hh) signaling pathway.[12]

- Target: Binds to the cysteine-rich domain (CRD) of the Smoothened (Smo) oncoprotein.[12]
- Effect: Promotes the accumulation of Smo in the primary cilium, activating Gli transcription factors.
- Relevance: This pathway is vital for tissue repair and maintenance of splenic architecture, suggesting 7

  ,25-HC may coordinate immune positioning with structural tissue support.



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Figure 2: Dual signaling axis of 7

,25-HC involving EBI2-mediated chemotaxis and Smo-mediated tissue repair.

Experimental Protocols

To study 7

,25-HC, researchers must employ methods that distinguish it from its stereoisomer (7

,25-HC) and validate its specific activity.

LC-MS/MS Quantification (Isomer Separation)

Standard mass spectrometry cannot distinguish between 7

and 7

isomers as they share the same mass (m/z 418.65). Chromatographic separation is mandatory.

Parameter	Specification
Column	Chiralpak IA or similar chiral stationary phase, or high-efficiency C18 (e.g., Kinetex 2.6µm) with optimized gradient.
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile/Methanol (50:50) + 0.1% Formic Acid
Gradient	Isocratic hold may be required to resolve the 7 and 7 peaks. 7 typically elutes after 7 on reverse-phase columns.
Detection	MRM Mode: Transition m/z 401.3 383.3 (Water loss) or derivatization with GP (Girard P) reagent for enhanced sensitivity.

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In Vitro HSD11B1 Activity Assay

This assay validates the conversion of 7-oxo-25-HC to 7

,25-HC.

- Cell System: HEK293 cells transiently transfected with human HSD11B1 expression vector.
- Substrate Preparation: Dissolve 7-oxo-25-hydroxycholesterol in ethanol (stock). Final concentration in media: 1 µM.
- Incubation: Treat cells for 4–24 hours at 37°C.
- Extraction: Collect media. Perform liquid-liquid extraction using ethyl acetate (3x volume). Evaporate solvent under nitrogen.
- Analysis: Resuspend in methanol and analyze via LC-MS/MS (Method 3.1) to quantify the appearance of the 7

  ,25-HC peak.

EBI2 Chemotaxis Assay

- Cells: Mouse pre-B cells (L1.2) stably expressing human EBI2.
- Chamber: 5 µm pore size Transwell inserts (Corning).
- Buffer: RPMI 1640 + 0.5% Fatty-Acid Free BSA.
- Procedure:
  - Add 600 µL of buffer containing 7

    ,25-HC (range: 0.1 nM – 100 nM) to the lower well.
  - Add 1x10^6 cells in 100 µL buffer to the upper insert.
  - Incubate for 3-4 hours at 37°C.

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- Quantification: Count migrated cells in the lower chamber using flow cytometry (fixed time acquisition) or CellTiter-Glo.
- Control: Compare migration index against 7

  ,25-HC (positive control) and vehicle (negative control).

Physiological Implications[3][8]

- Immune Surveillance: By activating EBI2, 7

  ,25-HC contributes to the positioning of B cells in the outer follicle, facilitating rapid antibody responses.
- Oxidative Stress Response: In conditions like atherosclerosis or neuroinflammation, where ROS levels are high, 7-ketocholesterol accumulates. The HSD11B1 pathway allows the conversion of this toxic oxysterol (via 7-oxo-25-HC) into a functional signaling molecule (7

  ,25-HC), potentially coupling metabolic stress to immune mobilization.
- Therapeutic Potential: Modulating HSD11B1 activity could alter the ratio of 7-oxo (pro-inflammatory/toxic) to 7

  (chemotactic/signaling) oxysterols, offering a novel angle for treating autoimmune diseases like Multiple Sclerosis or Rheumatoid Arthritis.

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